

Navigating the Safe Disposal of RC-3095 TFA: A Procedural Guide

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Compound of Interest		
Compound Name:	RC-3095 TFA	
Cat. No.:	B15604068	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a cornerstone of laboratory safety and regulatory compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **RC-3095 TFA**, a selective bombesin/gastrin-releasing peptide receptor (GRPR) antagonist. The trifluoroacetate (TFA) salt form necessitates careful consideration due to the hazardous characteristics of trifluoroacetic acid.

Core Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **RC-3095 TFA** with appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.[1][2] Avoid contact with skin and eyes, and prevent the inhalation of any vapor or mist.[1]

Quantitative Data for Trifluoroacetic Acid (TFA)

Trifluoroacetic acid is a key component of **RC-3095 TFA**, and its properties are critical for safe disposal. The following table summarizes key quantitative data for TFA:



Property	Value
CAS Number	76-05-1
Boiling Point/Range	72 °C (162 °F)
Melting Point/Range	-15 °C (5 °F)
рН	2 (100 g/L aq. sol)
Vapor Pressure	107 mmHg at 25 °C
Acute toxicity, inhalation	Harmful if inhaled
Skin corrosion	Causes severe skin burns and eye damage
Aquatic hazard	Harmful to aquatic life with long-lasting effects

This data is for Trifluoroacetic Acid, the hazardous component of RC-3095 TFA.

Step-by-Step Disposal Protocol for RC-3095 TFA

The following protocol is a general guideline based on the properties of trifluoroacetic acid. Always consult your institution's specific waste disposal guidelines and the manufacturer's Safety Data Sheet (SDS) for **RC-3095 TFA**.

Segregation of Waste:

- Collect all waste containing RC-3095 TFA in a designated, properly labeled, and closed container.[1][3]
- The container should be stored in a cool, dry, and well-ventilated area.
- Segregate the RC-3095 TFA waste from incompatible materials such as strong bases,
 oxidizing agents, reducing agents, and metals.[1][2]

Labeling:

 Clearly label the waste container with "Hazardous Waste," the full chemical name "RC-3095 Trifluoroacetate," and any other information required by your institution's Environmental Health & Safety (EH&S) department.



- · Spill Management:
 - In the event of a small spill (<500 mL), ensure the area is well-ventilated and personnel are wearing appropriate PPE.[1]
 - Carefully neutralize the spill with a suitable agent like sodium carbonate.
 - Absorb the neutralized spill with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.[4]
 - For large spills, evacuate the area and contact your institution's EH&S department immediately.[1]
- Disposal Request:
 - Do not dispose of RC-3095 TFA down the drain.[1][2]
 - Contact your institution's EH&S department or a licensed hazardous waste disposal company to arrange for pickup and proper disposal.[1][4]

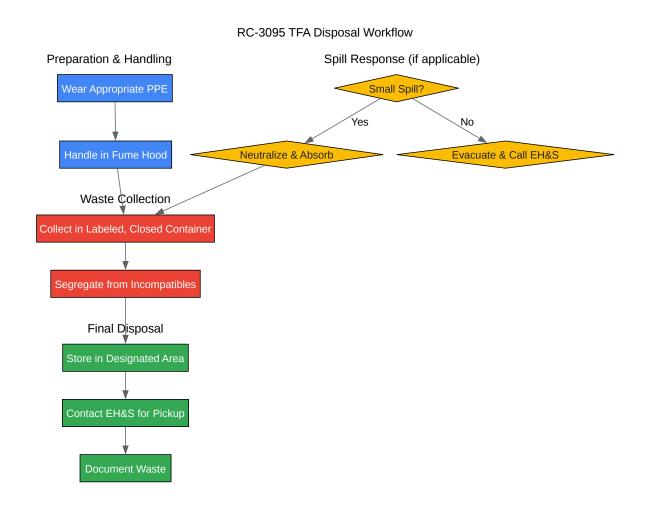
Experimental Protocols

While this document focuses on disposal, it is important to note that **RC-3095 TFA** is used in various experimental models. For instance, it has been used in studies of collagen-induced and antigen-induced arthritis in mice, with subcutaneous injections at dosages of 0.3 mg/kg or 1 mg/kg.[5][6] For detailed experimental protocols, researchers should refer to relevant scientific literature.

Disposal Workflow Diagram

The following diagram illustrates the general workflow for the proper disposal of RC-3095 TFA.





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Caption: A flowchart illustrating the key steps for the safe disposal of RC-3095 TFA.



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